

Application Notes and Protocols for In Vivo Administration of Triethylcholine

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Compound of Interest

Compound Name: Triethylcholine

Cat. No.: B1219574

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These application notes provide a comprehensive guide to the preparation and in vivo administration of **triethylcholine**, a competitive inhibitor of the high-affinity choline transporter. By interfering with the synthesis of acetylcholine, **triethylcholine** serves as a valuable tool for studying cholinergic neurotransmission and its role in various physiological and pathological processes.

Data Presentation

The following tables summarize key quantitative data for the in vivo use of **triethylcholine** salts.

Table 1: Acute Toxicity of **Triethylcholine** in Mice

Compound	Administration Route	LD50 (mg/kg) with 95% Confidence Limits
Triethylcholine chloride	Intravenous	58 (53-63)
	Subcutaneous	150 (136-165)
	Oral	420 (382-462)
Triethylcholine iodide	Intravenous	75 (69-82)
	Subcutaneous	210 (194-227)
	Oral	550 (500-605)

Data sourced from Bowman & Rand, 1961.[\[1\]](#)

Table 2: Reported In Vivo Doses of **Triethylcholine** in Various Species

Species	Compound	Dose (mg/kg)	Administration Route	Observed Effect
Chick	Triethylcholine iodide	20	Intravenous	Loss of righting reflex after repeated trials
Rabbit	Triethylcholine iodide	10-25	Intravenous	Muscular weakness induced by exercise
Rabbit	Triethylcholine iodide	100	Intravenous	Fatal in exercised animals
Cat	Triethylcholine iodide	50	Intravenous	Muscular weakness and exhaustion after walking
Dog	Triethylcholine iodide	20-50	Intravenous	Relaxation of the nictitating membrane

Data compiled from Bowman & Rand, 1961.[\[1\]](#)

Experimental Protocols

Protocol 1: Preparation of Triethylcholine Solution for In Vivo Injection

This protocol describes the preparation of a sterile solution of **triethylcholine** chloride or iodide for intravenous, intraperitoneal, or subcutaneous administration in rodents.

Materials:

- **Triethylcholine** chloride or **Triethylcholine** iodide powder

- Sterile, pyrogen-free 0.9% sodium chloride solution (isotonic saline)
- Sterile vials
- Sterile filters (0.22 μm pore size)
- Laminar flow hood
- Analytical balance
- Vortex mixer

Procedure:

- Aseptic Technique: Perform all steps in a laminar flow hood to maintain sterility.
- Weighing: Accurately weigh the desired amount of **triethylcholine** chloride or iodide powder using an analytical balance.
- Dissolution:
 - Transfer the weighed powder to a sterile vial.
 - Add a calculated volume of sterile 0.9% saline to the vial to achieve the desired final concentration. Choline chloride, a related compound, has been administered to rats intraperitoneally dissolved in saline.
 - Gently vortex the vial until the powder is completely dissolved. **Triethylcholine** salts are water-soluble.
- Sterile Filtration:
 - Draw the **triethylcholine** solution into a sterile syringe.
 - Attach a sterile 0.22 μm filter to the syringe.
 - Filter the solution into a new sterile vial. This step removes any potential microbial contamination.

- Storage:
 - Store the sterile **triethylcholine** solution at 2-8°C.
 - For long-term storage, it is advisable to prepare fresh solutions. While specific stability data for **triethylcholine** is limited, related compounds like acetylcholine solutions are more stable when refrigerated.
- Quality Control (Recommended):
 - Before administration, visually inspect the solution for any particulate matter or discoloration.
 - The pH of the final solution should be close to physiological pH (~7.4). If necessary, adjust the pH with sterile, dilute HCl or NaOH, although for simple dissolution in saline, this is typically not required.

Protocol 2: In Vivo Administration of Triethylcholine to Rodents

This protocol outlines the procedure for administering the prepared **triethylcholine** solution to mice or rats. All animal procedures must be approved by the institution's Animal Care and Use Committee (IACUC).

Materials:

- Prepared sterile **triethylcholine** solution
- Appropriate size sterile syringes and needles (e.g., 27-30 gauge for mice)
- Animal restraint device (if necessary)
- 70% ethanol for disinfection
- Gauze pads

Procedure:

A. Intravenous (IV) Injection (Tail Vein):

- Animal Preparation: Warm the animal's tail using a heat lamp or warm water to dilate the lateral tail veins.
- Restraint: Place the mouse or rat in a suitable restraint device.
- Site Disinfection: Wipe the tail with 70% ethanol.
- Injection:
 - Load the syringe with the correct volume of **triethylcholine** solution.
 - Insert the needle, bevel up, into one of the lateral tail veins.
 - Slowly inject the solution. Successful injection is indicated by the blanching of the vein.
 - If swelling occurs, the needle is not in the vein. Withdraw the needle and re-attempt at a more proximal site.
- Post-Injection Care: After removing the needle, apply gentle pressure to the injection site with a gauze pad to prevent bleeding. Monitor the animal for any adverse reactions.

B. Intraperitoneal (IP) Injection:

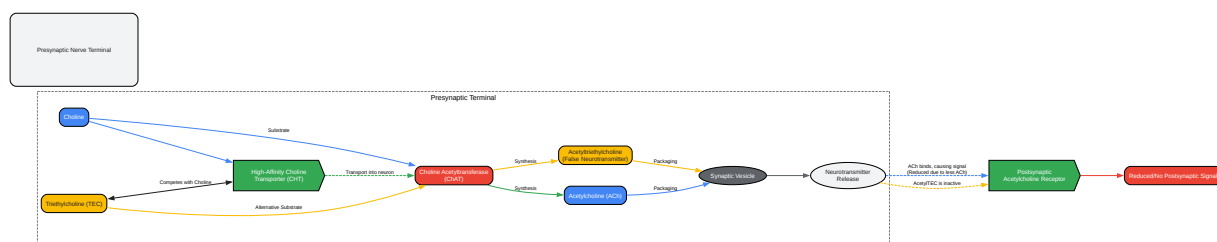
- Restraint: Manually restrain the mouse or rat, exposing the abdomen.
- Injection Site: Locate the lower right or left quadrant of the abdomen.
- Injection:
 - Insert the needle at a 15-20 degree angle to avoid puncturing internal organs.
 - Gently aspirate to ensure no body fluids are drawn into the syringe.
 - Inject the **triethylcholine** solution.
- Post-Injection Care: Return the animal to its cage and monitor for any signs of distress.

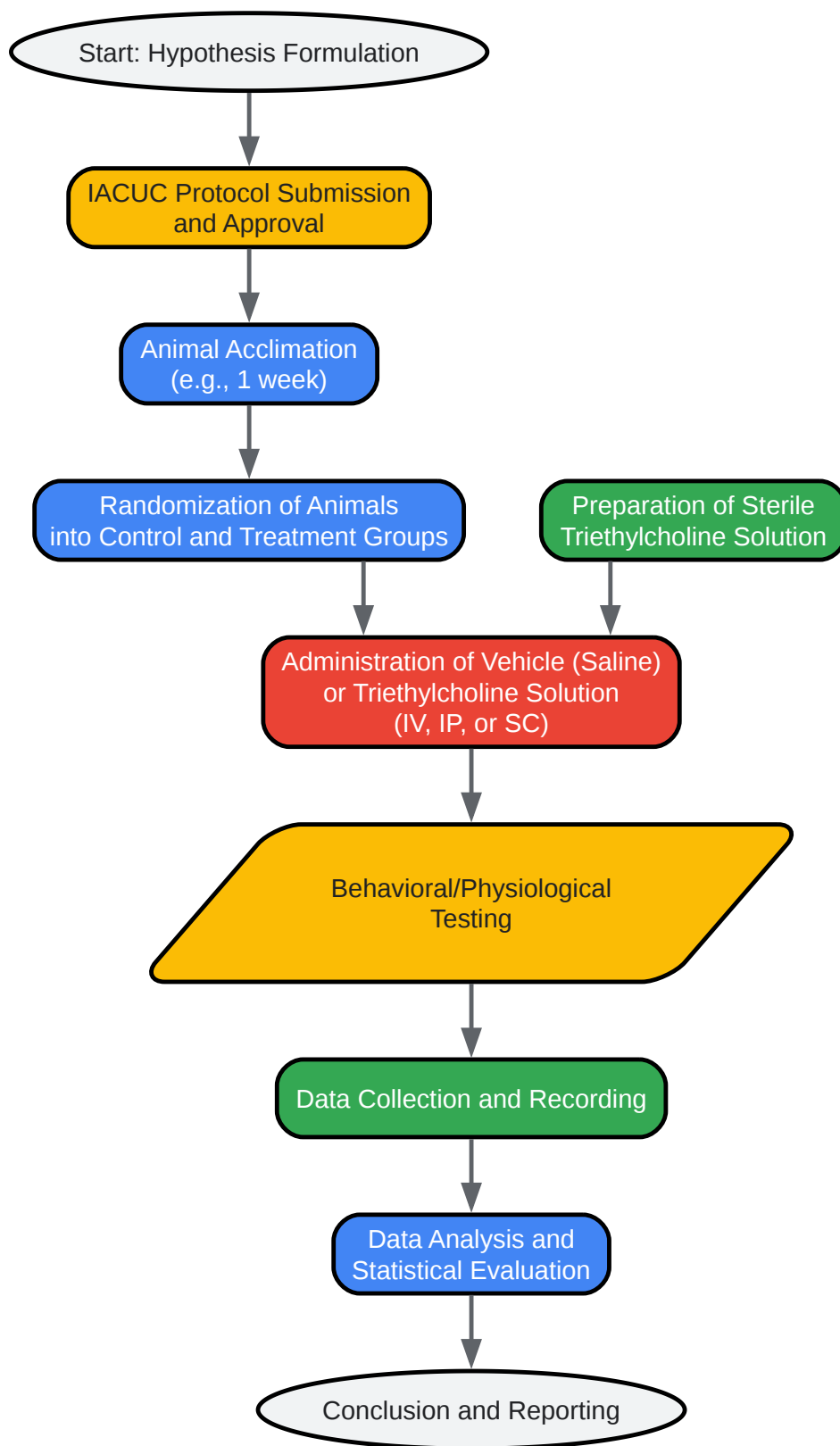
C. Subcutaneous (SC) Injection:

- Restraint: Manually restrain the animal.
- Injection Site: Tent the loose skin over the back of the neck or flank.
- Injection:
 - Insert the needle into the base of the tented skin.
 - Gently aspirate to ensure the needle has not entered a blood vessel.
 - Inject the solution, which will form a small bleb under the skin.
- Post-Injection Care: Return the animal to its cage and monitor.

Mandatory Visualizations

Signaling Pathway of Triethylcholine Action





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References

- 1. ACTIONS OF TRIETHYLCHOLINE ON NEUROMUSCULAR TRANSMISSION - PMC [pmc.ncbi.nlm.nih.gov]
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